

Commercial Suppliers of Skatole-d3: A Technical Guide

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Compound of Interest

Compound Name: Skatole-d3

Cat. No.: B12423585

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the commercial availability of **Skatole-d3**, a deuterated analog of skatole (3-methylindole). This document is intended for researchers, scientists, and drug development professionals who utilize **Skatole-d3** as an internal standard in quantitative analytical methods, such as mass spectrometry, or in metabolic studies. This guide details the product specifications from various commercial suppliers, outlines experimental protocols for its use, and illustrates the key signaling pathway influenced by its non-labeled counterpart.

Core Data Presentation: Commercial Supplier Specifications

Skatole-d3 is a critical reagent for accurate quantification in complex biological matrices. The following table summarizes the quantitative data available from prominent commercial suppliers to facilitate easy comparison.

Supplier	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Isotopic Enrichment	Available Formulations
MedChem Express	111399-60-1	C ₉ H ₆ D ₃ N	134.19	≥98%	>98% (typical)	Solid (1 mg, 5 mg, 10 mg, 50 mg, 100 mg)
Cambridge Bioscience	111399-60-1	C ₉ H ₆ D ₃ N	134.19	≥98%	Not specified	Solid (5 mg)
Sigma-Aldrich	111399-60-1	C ₉ H ₆ D ₃ N	134.19	Not specified	Not specified	Inquire for availability
BOC Sciences	111399-60-1	C ₉ H ₆ D ₃ N	134.19	Not specified	>98% (typical for their stable isotope-labeled compounds)	Inquire for availability
Alfa Chemistry	111399-60-1	C ₉ H ₆ D ₃ N	134.19	Not specified	Not specified	Inquire for availability

Note: Isotopic enrichment is a critical parameter for deuterated standards. While not always explicitly stated on product pages, suppliers like MedChemExpress and BOC Sciences generally indicate a high level of enrichment for their isotopically labeled products. It is recommended to request a Certificate of Analysis (CoA) from the supplier for batch-specific isotopic enrichment data.

Experimental Protocols: Utilizing Skatole-d3 as an Internal Standard

Skatole-d3 is primarily employed as an internal standard in isotope dilution mass spectrometry (IDMS) for the accurate quantification of skatole in various samples, particularly in the context

of food safety (e.g., boar taint analysis) and biomedical research. The following are detailed methodologies for its application in Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Quantification of Skatole in Porcine Adipose Tissue by Isotope Dilution GC-MS

This protocol is adapted from established reference methods for the determination of boar taint compounds.

a) Sample Preparation and Extraction:

- Homogenize a known weight of porcine adipose tissue.
- Spike the homogenized sample with a known amount of **Skatole-d3** solution (e.g., in methanol or isooctane). The amount of internal standard added should be in the same order of magnitude as the expected analyte concentration.
- Perform a liquid-liquid extraction using a suitable organic solvent such as n-hexane or isooctane.
- Vortex the mixture vigorously and centrifuge to separate the organic and aqueous phases.
- Carefully collect the organic layer containing the skatole and **Skatole-d3**.
- The extract can be further purified using solid-phase extraction (SPE) with a silica-based sorbent to remove interfering lipids.
- Evaporate the purified extract to dryness under a gentle stream of nitrogen and reconstitute in a known volume of a suitable solvent for GC-MS analysis.

b) GC-MS Analysis:

- Gas Chromatograph (GC) Conditions:
 - Column: A non-polar or medium-polarity capillary column, such as a DB-5ms or equivalent (e.g., 30 m x 0.25 mm i.d., 0.25 µm film thickness).

- Injector: Splitless mode at a temperature of 250-280°C.
- Oven Temperature Program: Start at a low temperature (e.g., 60°C), hold for 1-2 minutes, then ramp at a controlled rate (e.g., 10-20°C/min) to a final temperature of 280-300°C and hold for several minutes.
- Carrier Gas: Helium at a constant flow rate (e.g., 1.0-1.5 mL/min).
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Acquisition Mode: Selected Ion Monitoring (SIM) to enhance sensitivity and selectivity.
 - Ions to Monitor:
 - Skatole (unlabeled): m/z 130 (molecular ion), 115.
 - **Skatole-d3** (internal standard): m/z 133 (molecular ion), 118.

c) Quantification:

Construct a calibration curve by analyzing a series of standards containing known concentrations of unlabeled skatole and a fixed concentration of **Skatole-d3**. The ratio of the peak area of the analyte (m/z 130) to the peak area of the internal standard (m/z 133) is plotted against the concentration of the analyte. The concentration of skatole in the unknown sample is then determined from this calibration curve.

Quantification of Skatole by Isotope Dilution LC-MS/MS

This protocol provides an alternative to GC-MS, often with higher throughput and less sample derivatization.

a) Sample Preparation:

Sample preparation is similar to the GC-MS protocol, involving homogenization, spiking with **Skatole-d3**, and extraction. The final extract should be reconstituted in a solvent compatible with the LC mobile phase.

b) LC-MS/MS Analysis:

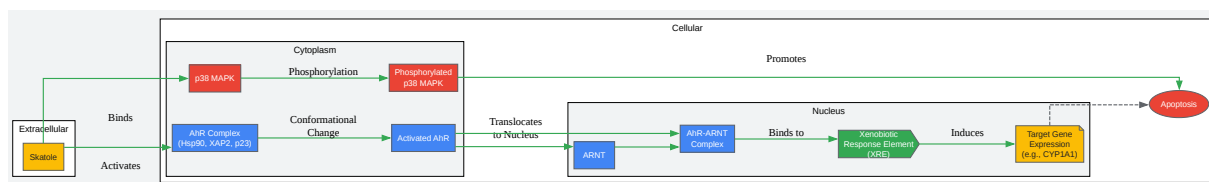
- Liquid Chromatograph (LC) Conditions:
 - Column: A C18 reverse-phase column (e.g., 100 mm x 2.1 mm i.d., 1.8 μ m particle size).
 - Mobile Phase: A gradient of water (A) and acetonitrile or methanol (B), both typically containing a small amount of formic acid (e.g., 0.1%) to improve ionization.
 - Flow Rate: A typical flow rate for a 2.1 mm i.d. column is 0.2-0.4 mL/min.
 - Column Temperature: Maintained at a constant temperature, for instance, 40°C.
- Tandem Mass Spectrometer (MS/MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
 - Acquisition Mode: Multiple Reaction Monitoring (MRM) for high selectivity and sensitivity.
 - MRM Transitions:
 - Skatole (unlabeled): Precursor ion $[M+H]^+$ at m/z 131, with product ions such as m/z 116 or 91.
 - **Skatole-d3** (internal standard): Precursor ion $[M+H]^+$ at m/z 134, with corresponding deuterated product ions.

c) Quantification:

Similar to the GC-MS method, a calibration curve is generated by plotting the ratio of the peak area of the analyte's MRM transition to the peak area of the internal standard's MRM transition against the analyte concentration. This curve is then used to determine the skatole concentration in the samples.

Signaling Pathway and Experimental Workflow Visualization

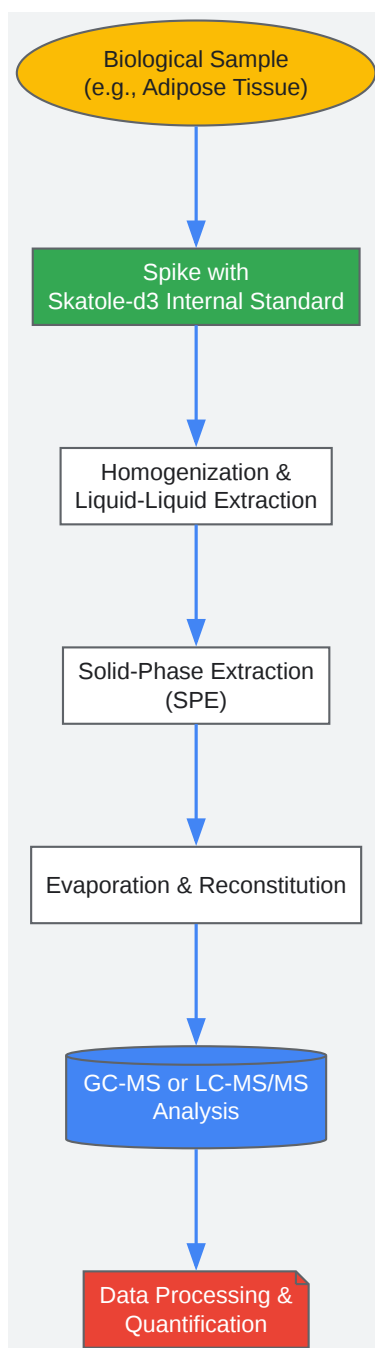
Skatole, the non-labeled form of **Skatole-d3**, is known to be a ligand for the Aryl Hydrocarbon Receptor (AhR) and an activator of the p38 Mitogen-Activated Protein Kinase (MAPK) pathway. This interaction can lead to various cellular responses, including apoptosis in intestinal epithelial cells.



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Caption: Skatole-mediated activation of AhR and p38 MAPK signaling pathways.

The following diagram illustrates a typical experimental workflow for quantifying skatole in a biological sample using **Skatole-d3** as an internal standard.



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Caption: Workflow for skatole quantification using **Skatole-d3**.

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